

Essential Safety and Disposal Guidance for Laboratory Reagents

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Compound of Interest

Compound Name: ARN19689

Cat. No.: B12416817

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Disclaimer: The following information is provided as a general guide for the proper disposal of laboratory reagents. Specific disposal procedures are dictated by the chemical and physical properties of the substance, as well as local, state, and federal regulations. A definitive Safety Data Sheet (SDS) for a compound labeled "**ARN19689**" could not be located. However, information was found for a similarly identified product, "TP319689," a human recombinant protein (Galectin 10) from OriGene Technologies. The disposal procedures outlined below are based on the non-hazardous nature of this product as stated in its SDS.^[1] Researchers must always consult the specific SDS for any chemical they are working with and contact their institution's Environmental Health and Safety (EHS) department for specific guidance.

I. Product Identification and Hazard Assessment

The product identified as TP319689 is a human recombinant protein, Galectin 10, supplied in an aqueous solution. According to the Safety Data Sheet, this product is not classified as a hazardous substance or mixture.^[1]

Composition of Non-Hazardous Solution:

Component	CAS-No.	Concentration	Hazard Classification
2-amino-2-(hydroxymethyl)propane-1,3-diol hydrochloride	1185-53-1	≤ 1%	Not Hazardous
Glycine	56-40-6	≤ 1%	Not Hazardous
Glycerol	56-81-5	≤ 20%	Not Hazardous

II. Proper Disposal Procedures

Given that the TP319689 solution is classified as non-hazardous, standard laboratory disposal procedures for non-hazardous aqueous waste are generally appropriate. However, institutional policies should always be followed.

Step-by-Step Disposal Protocol for Non-Hazardous Aqueous Solutions:

- **Confirm Non-Hazardous Status:** Always verify the non-hazardous classification by reviewing the product-specific Safety Data Sheet (SDS).
- **Consult Institutional Guidelines:** Before disposal, consult your institution's EHS guidelines or laboratory safety manual for specific procedures regarding non-hazardous chemical waste.
- **Sewer Disposal (if permissible):** In many jurisdictions, small quantities of non-hazardous aqueous solutions can be disposed of down the sanitary sewer.
- **Dilution:** When disposing of the solution down the drain, it is best practice to dilute it with a copious amount of water. This helps to prevent any potential impact on the wastewater treatment system.
- **Avoid Mixing:** Do not mix non-hazardous waste with hazardous waste streams. Keep waste streams properly segregated to ensure correct disposal and to avoid creating a hazardous mixture.

- **Empty Container Disposal:** Empty containers that held non-hazardous materials should be triple-rinsed with water. After rinsing, they can typically be disposed of in the regular trash.

III. General Guidelines for Laboratory Waste Disposal

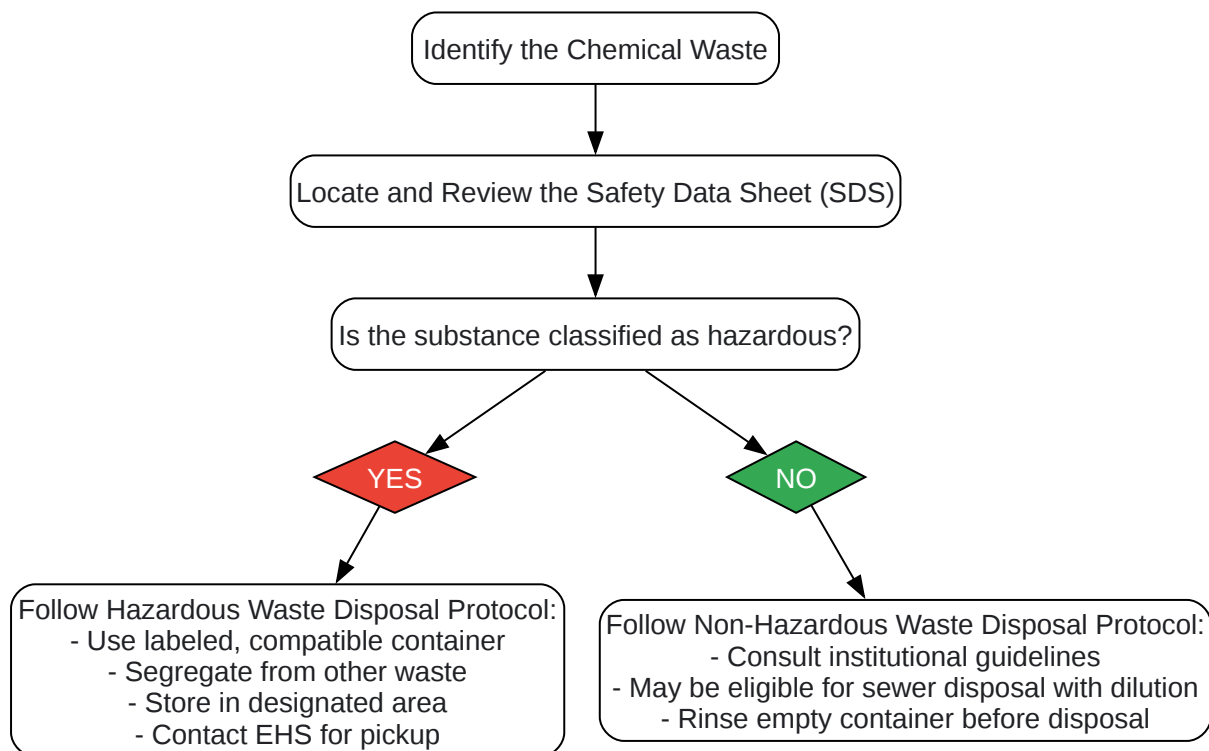
For all other laboratory waste, including materials not explicitly classified as non-hazardous, the following general procedures should be followed.

Waste Segregation and Handling:

- **Hazardous Waste Labeling:** All containers used for hazardous waste must be clearly labeled with the words "Hazardous Waste" and the full chemical name(s) of the contents.
- **Container Integrity:** Waste containers must be in good condition, with no leaks or cracks, and must be kept closed except when adding waste.
- **Incompatible Wastes:** Never mix incompatible wastes. For example, acids should not be stored with or mixed with bases or cyanides.
- **Solid Waste:** Contaminated solid waste, such as gloves and paper towels, should be sealed in a designated, labeled container for hazardous waste.
- **Organic Solvents:** Organic solvents must never be discharged down the drain and must be collected in appropriate, labeled hazardous waste containers.

IV. Experimental Workflow for Waste Disposal Decision Making

The following diagram illustrates a general workflow for determining the appropriate disposal route for a laboratory chemical.



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Decision workflow for chemical waste disposal.

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References

- 1. cdn.origene.com [cdn.origene.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for Laboratory Reagents]. BenchChem, [2025]. [Online PDF]. Available at:

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